

Intracellular Signaling Pathways Affected by Myristelaiddic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Myristelaiddic acid*

Cat. No.: *B1234118*

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Executive Summary

Myristelaiddic acid (trans-9-tetradecenoic acid) is a 14-carbon trans-monounsaturated fatty acid, the trans isomer of myristoleic acid, and is present in various animal fats. Despite its presence in the human diet, research specifically delineating the intracellular signaling pathways affected by **myristelaiddic acid** is notably sparse. This technical guide aims to provide a comprehensive overview of the current understanding, drawing necessary inferences from studies on other trans fatty acids, particularly those with similar chain lengths, and by contrasting with its more extensively studied cis-isomer, myristoleic acid. This document summarizes known effects on key cellular processes such as inflammation, apoptosis, and cellular stress, presents detailed experimental protocols for investigating these pathways, and uses visualizations to clarify complex signaling cascades. Given the limited direct evidence, this guide also highlights critical areas for future research to fully elucidate the biological impact of **myristelaiddic acid**.

Introduction to Myristelaiddic Acid

Myristelaiddic acid is a trans fatty acid (TFA) whose biological significance is not yet fully understood. TFAs are generally associated with adverse health effects, and their mechanisms of action often involve the modulation of key intracellular signaling pathways. Due to the scarcity of direct research on **myristelaiddic acid**, this paper will extrapolate potential mechanisms from studies on other TFAs, such as elaidic acid, and provide a comparative

analysis with its cis-isomer, myristoleic acid, which has been shown to have distinct and sometimes opposing biological activities.

Comparative Overview of C14:1 Isomers

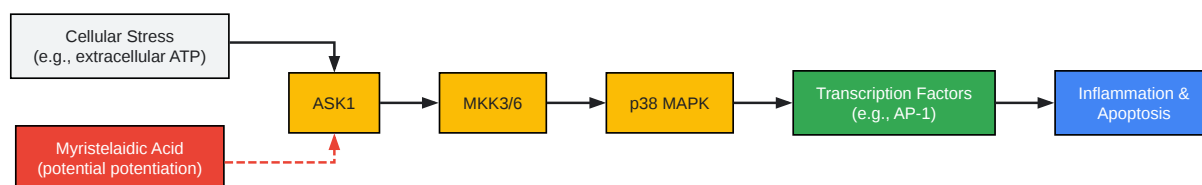
Feature	Myristelaiddic Acid	Myristoleic Acid
Chemical Structure	C14:1 trans-9	C14:1 cis-9
Common Sources	Most animal fats[1]	Seed oil from Myristicaceae family, milk fat[2]
Known Biological Roles	Limited specific data available. As a trans fatty acid, potential roles in pro-inflammatory and stress signaling are hypothesized.	Induces apoptosis in cancer cells, activates Wnt/ β -catenin and ERK pathways, inhibits osteoclast formation[3][4].

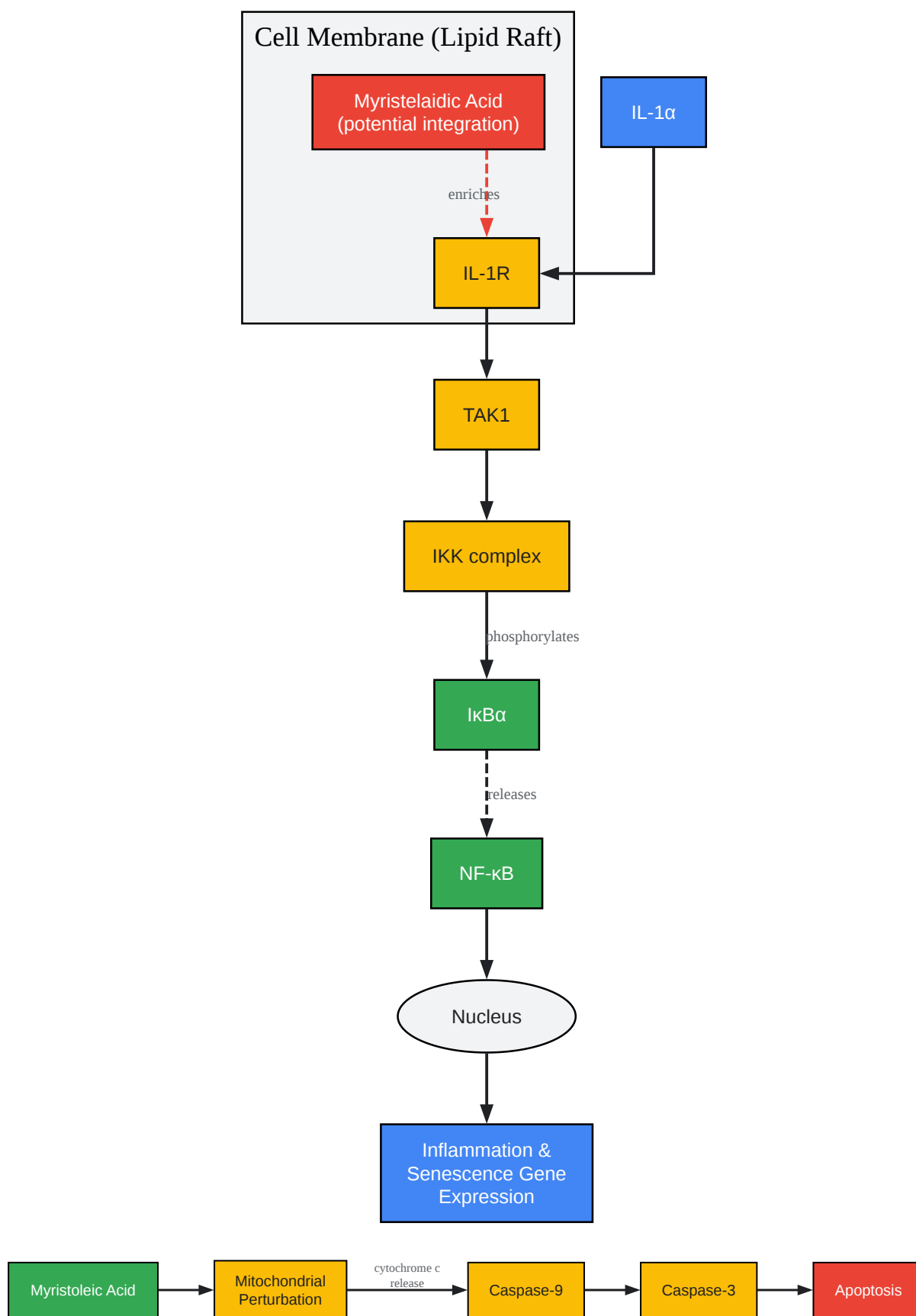
Potential Signaling Pathways Modulated by Myristelaiddic Acid (Inferred from other Trans Fatty Acids)

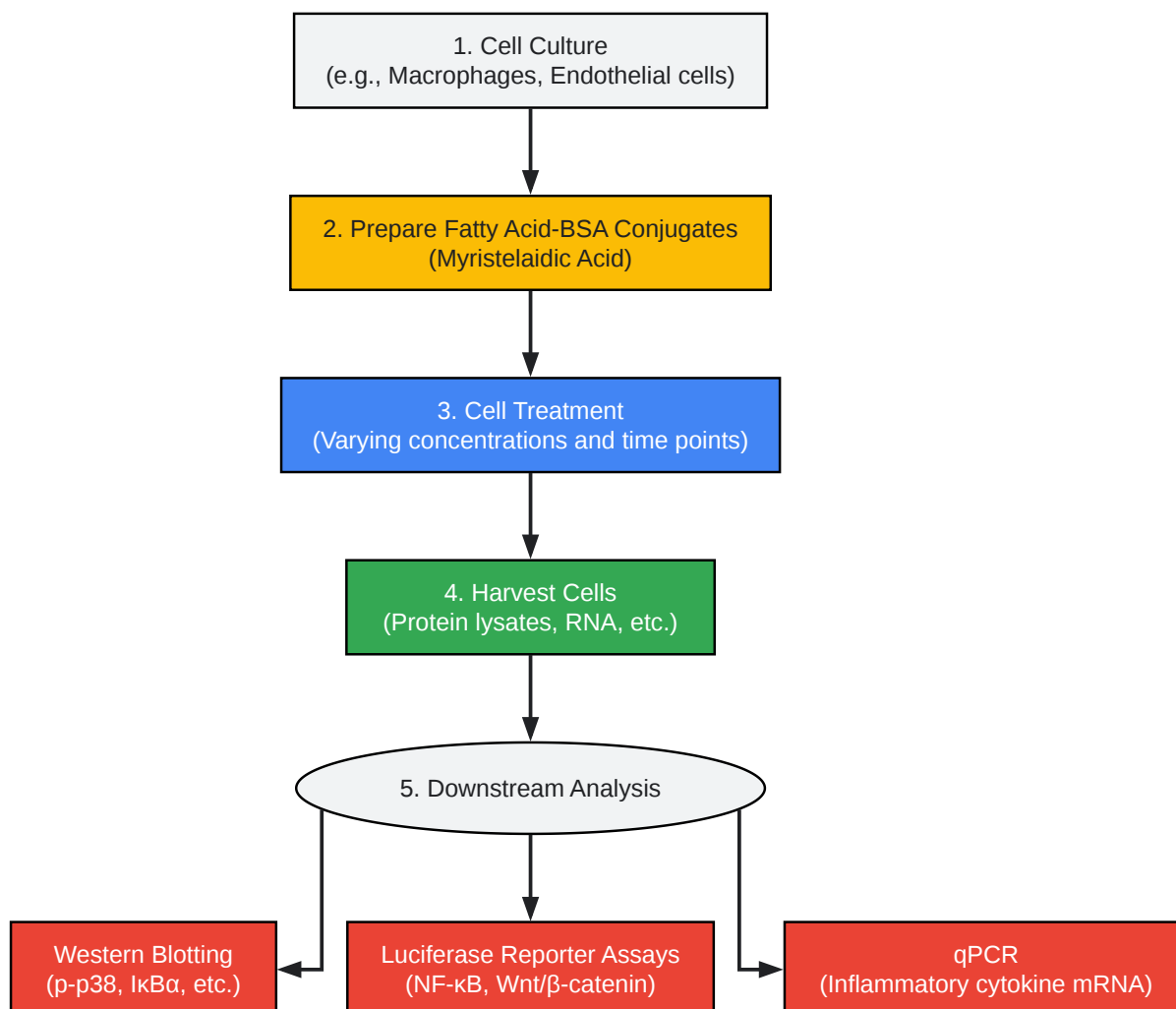
Pro-inflammatory Signaling and Apoptosis via ASK1-p38 MAPK Pathway

Studies on other trans fatty acids, such as elaidic acid, have demonstrated a potentiation of the Apoptosis Signal-regulating Kinase 1 (ASK1)-p38 pathway, particularly in response to cellular stressors like extracellular ATP.[5] This pathway is a critical component of the cellular response to inflammatory and stress signals.

- Mechanism: Extracellular stressors can activate ASK1, which in turn phosphorylates and activates MKK3/6. MKK3/6 then phosphorylates and activates p38 MAPK. Activated p38 MAPK translocates to the nucleus to regulate the activity of various transcription factors, leading to the expression of pro-inflammatory cytokines and pro-apoptotic proteins. Trans fatty acids may enhance the activation of ASK1, thereby amplifying the downstream inflammatory and apoptotic signals.[5]







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